

An In-depth Technical Guide to the Solubility and Stability of Triflusulfuron-methyl

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Compound of Interest

Compound Name: Triflusulfuron-methyl

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Abstract

Triflusulfuron-methyl is a selective post-emergence sulfonylurea herbicide crucial for the control of broadleaf weeds in sugar beets. Its efficacy and environmental fate are intrinsically linked to its physicochemical properties, primarily its solubility and stability under various conditions. This technical guide provides a comprehensive overview of the solubility of **Triflusulfuron-methyl** in aqueous and organic solvents, its stability profile concerning pH, temperature, and light, and its degradation pathways in soil. Detailed experimental protocols, based on internationally recognized guidelines, are presented to enable researchers to conduct further studies. The mode of action, centered on the inhibition of acetolactate synthase (ALS), is also detailed, along with a visual representation of the metabolic pathway.

Physicochemical Properties

Triflusulfuron-methyl is a white crystalline solid. A summary of its key physicochemical properties is provided in the table below.

| Property | Value | Reference |
|-------------------------------|--|-----------|
| Molecular Formula | C ₁₇ H ₁₉ F ₃ N ₆ O ₆ S | [1] |
| Molecular Weight | 492.43 g/mol | [1] |
| Melting Point | 160-163 °C | [2] |
| pKa | 4.4 | [3] |
| Log P (octanol/water at pH 7) | 1.99 | [2] |

Solubility

The solubility of **Triflusulfuron-methyl** is a critical factor influencing its bioavailability and environmental mobility. Its solubility is highly dependent on the pH of the aqueous medium and the nature of the organic solvent.

Aqueous Solubility

Triflusulfuron-methyl exhibits pH-dependent solubility in water, with significantly higher solubility in alkaline conditions. This is attributed to the acidic nature of the sulfonylurea bridge.

| pH | Temperature (°C) | Solubility (mg/L) | Reference |
|----|------------------|-------------------|-----------|
| 5 | 20 | 3.7 | [4] |
| 7 | 20 | 260 | [5] |
| 9 | 20 | 11,000 | [4] |

Solubility in Organic Solvents

Triflusulfuron-methyl demonstrates varying degrees of solubility in different organic solvents. This information is vital for formulation development and analytical procedures.

| Solvent | Temperature (°C) | Solubility (g/L) | Reference |
|-----------------|------------------|------------------|-----------|
| Acetone | 20 | 37 | [6] |
| Acetonitrile | Not Specified | Soluble | [7][8][9] |
| Dichloromethane | 20 | 132 | [6] |
| Ethyl Acetate | 20 | 120 | [10] |
| Hexane | 25 | 0.00584 | [6] |
| Methanol | 20 | 7.63 | [6] |
| Toluene | 25 | 1.24 | [6] |

Stability

The stability of **Triflusulfuron-methyl** under different environmental conditions determines its persistence and potential for carryover in the field. Key factors influencing its stability include pH, temperature, and light.

Hydrolysis

Hydrolysis is a major degradation pathway for **Triflusulfuron-methyl**, particularly in acidic environments. The primary mechanism of hydrolysis is the cleavage of the sulfonylurea bridge. [4]

| pH | Temperature (°C) | Half-life (DT ₅₀) | Reference |
|----|------------------|-------------------------------|-----------|
| 5 | 20 | 3.7 days | [4] |
| 7 | 20 | 32 days | [4] |
| 9 | 20 | 36 days | [4] |

Soil Degradation

In soil, the degradation of **Triflusulfuron-methyl** is a combination of chemical hydrolysis and microbial metabolism.[4] The rate of degradation is influenced by soil type, pH, temperature, and microbial activity. The half-life in soil is generally short, indicating low persistence.

| Condition | Half-life (DT ₅₀) | Reference |
|--------------|-------------------------------|-----------|
| Aerobic soil | 3-6 days | [4] |

Photolysis

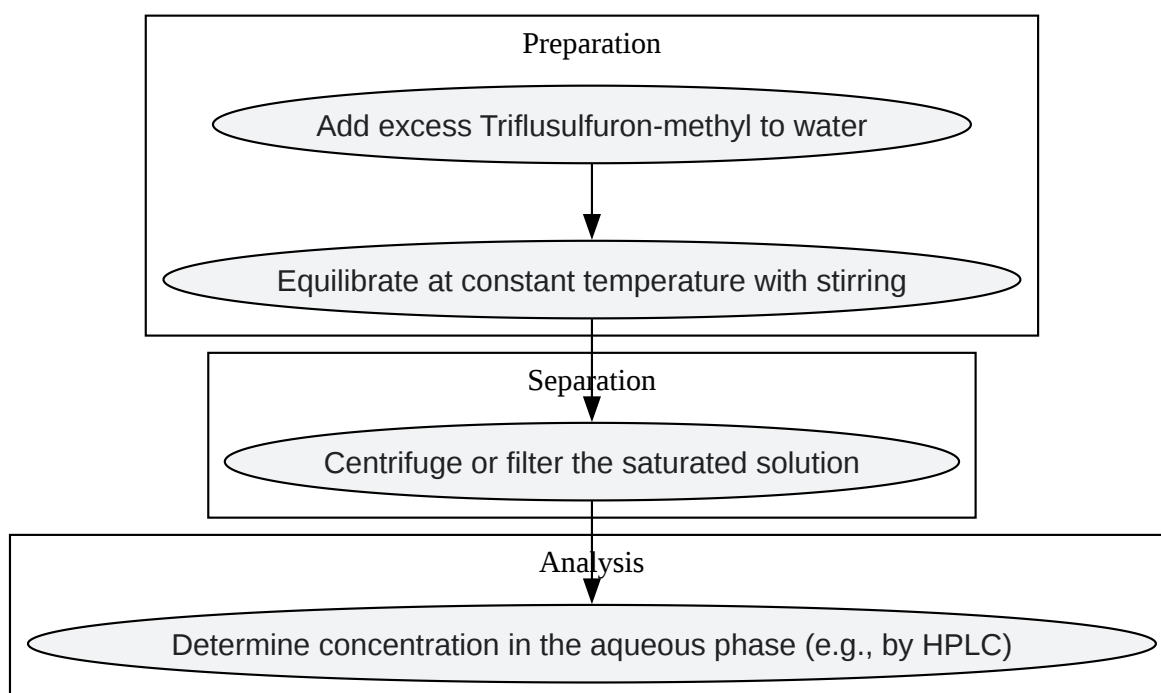
Photodegradation in water is another route of dissipation for **Triflusulfuron-methyl**. Under UV light, it undergoes cleavage and/or contraction of the sulfonylurea bridge.

Experimental Protocols

The following sections outline the methodologies for conducting key experiments to determine the solubility and stability of **Triflusulfuron-methyl**, based on OECD guidelines.

Water Solubility (OECD Guideline 105)

This protocol describes the flask method for determining the water solubility of substances.



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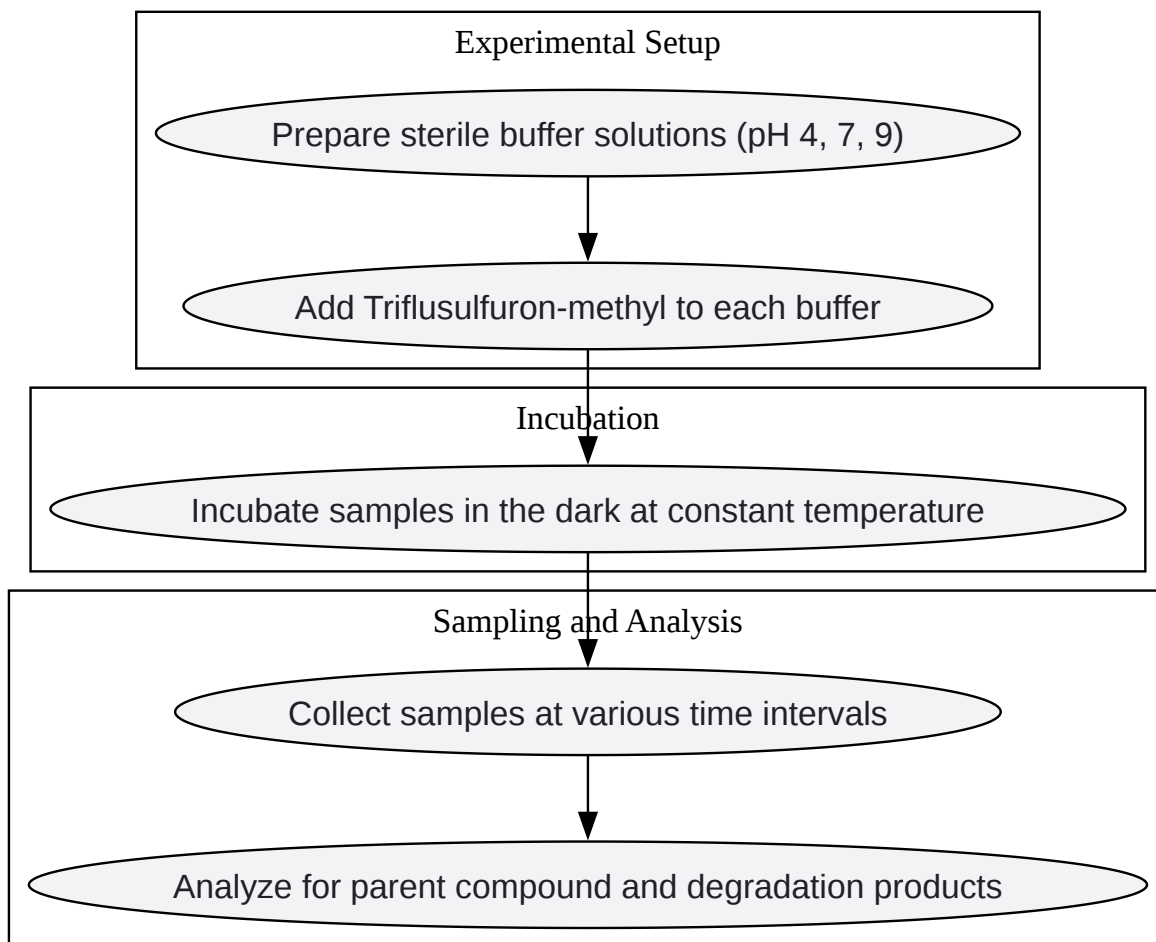
Workflow for Water Solubility Determination (Flask Method).

Methodology:

- Preparation: An excess amount of **Triflusulfuron-methyl** is added to a known volume of water in a flask.
- Equilibration: The flask is sealed and agitated at a constant temperature (e.g., 20°C) for a sufficient period to reach equilibrium (typically 24-48 hours).
- Phase Separation: The saturated solution is separated from the undissolved solid by centrifugation or filtration.
- Analysis: The concentration of **Triflusulfuron-methyl** in the clear aqueous phase is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC).

Hydrolysis as a Function of pH (OECD Guideline 111)

This protocol details the procedure for assessing the rate of abiotic hydrolysis.^{[5][10][11]}



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Workflow for Hydrolysis Study.

Methodology:

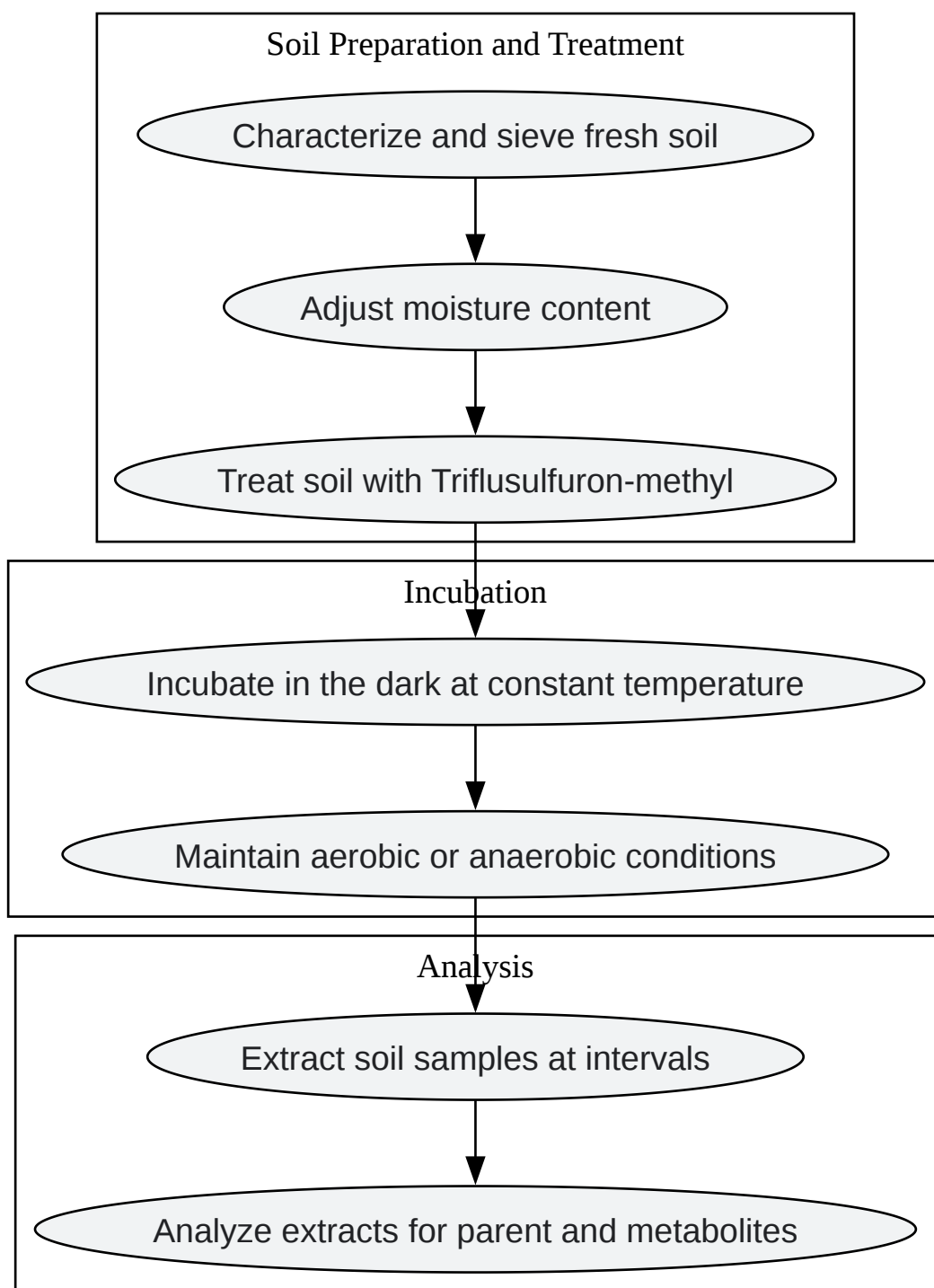
- Preparation: Sterile aqueous buffer solutions are prepared at pH 4, 7, and 9.
- Treatment: A known concentration of **Triflurosulfuron-methyl** is added to each buffer solution.
- Incubation: The solutions are maintained at a constant temperature in the dark.
- Sampling: Aliquots are taken at appropriate time intervals.

- Analysis: The concentration of **Triflusulfuron-methyl** and its hydrolysis products are determined by a suitable analytical method (e.g., HPLC-MS). The rate constant and half-life are then calculated.

Aerobic and Anaerobic Transformation in Soil (OECD Guideline 307)

This protocol outlines the method for studying the degradation of **Triflusulfuron-methyl** in soil.

[\[6\]](#)[\[7\]](#)



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Workflow for Soil Degradation Study.

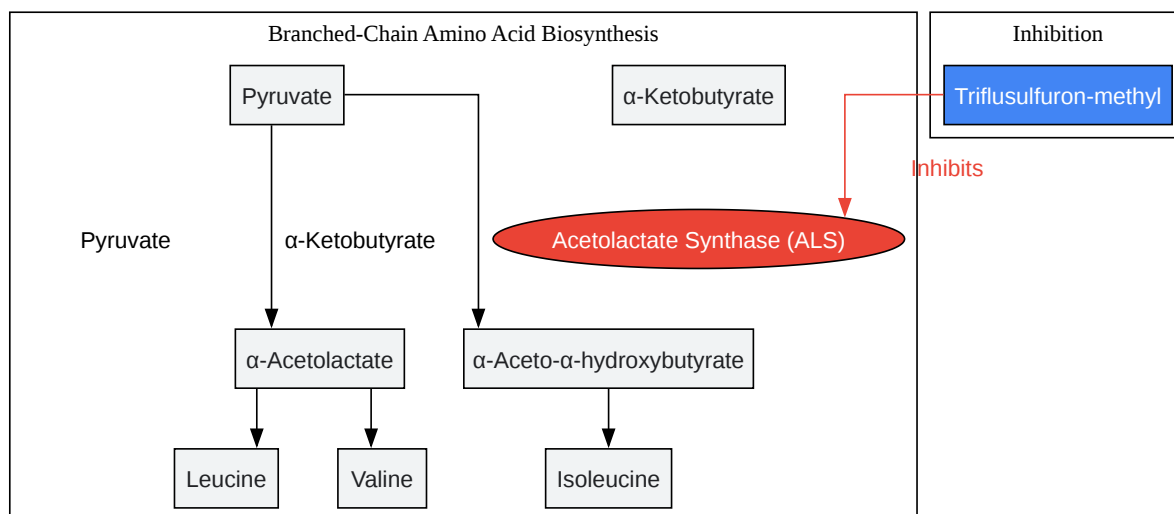
Methodology:

- **Soil Preparation:** Fresh soil is collected, characterized (pH, organic matter content, texture), and sieved. The moisture content is adjusted to a specific level.
- **Application:** **Triflusulfuron-methyl** is applied to the soil samples. For studying mineralization, ^{14}C -labeled compound is often used.
- **Incubation:** The treated soil is incubated in the dark at a constant temperature under either aerobic (with continuous air flow) or anaerobic (e.g., flooded) conditions.
- **Extraction and Analysis:** At various time points, soil samples are extracted with appropriate solvents. The extracts are analyzed to determine the concentration of the parent compound and its transformation products. Evolved $^{14}\text{CO}_2$ is trapped to quantify mineralization.

Mode of Action and Metabolic Pathway

Inhibition of Acetolactate Synthase (ALS)

Triflusulfuron-methyl's herbicidal activity stems from its ability to inhibit the enzyme acetolactate synthase (ALS), also known as acetohydroxyacid synthase (AHAS).^[1] This enzyme is crucial for the biosynthesis of the branched-chain amino acids valine, leucine, and isoleucine in plants. Inhibition of ALS leads to a deficiency in these essential amino acids, which in turn halts protein synthesis and cell division, ultimately causing plant death.

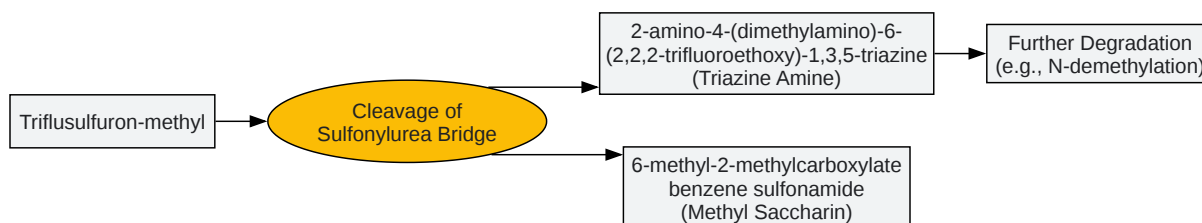


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Inhibition of ALS by **Triflurosulfuron-methyl**.

Metabolic Degradation Pathway

The primary metabolic pathway of **Triflurosulfuron-methyl** in plants and soil involves the cleavage of the sulfonylurea bridge, leading to the formation of two main metabolites: a triazine derivative and a benzene sulfonamide derivative.[4] Further degradation of these primary metabolites can also occur.



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Metabolic Pathway of **Triflurosulfuron-methyl**.

The main degradation products identified are:

- Triazine Amine: 2-amino-4-(dimethylamino)-6-(2,2,2-trifluoroethoxy)-1,3,5-triazine[1]
- Methyl Saccharin: 6-methyl-2-methylcarboxylate benzene sulfonamide[1]
- N-desmethyl triazine amine[1]
- N,N-bis-desmethyl triazine amine[1]

Conclusion

This technical guide has provided a detailed analysis of the solubility and stability of **Triflurosulfuron-methyl**, critical parameters for understanding its environmental behavior and for the development of effective and safe herbicidal formulations. The provided experimental protocols, based on OECD guidelines, offer a standardized approach for further research. The elucidation of its mode of action and metabolic pathway contributes to a comprehensive understanding of this important herbicide. This information serves as a valuable resource for researchers, scientists, and professionals in the fields of agrochemical development and environmental science.

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